

Analytical Characterization of 4-Ethylpyridine-2-carbonyl Chloride: A Spectroscopic Guide

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Compound of Interest

Compound Name: 4-Ethylpyridine-2-carbonyl chloride

CAS No.: 640296-11-3

Cat. No.: B13129076

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Executive Summary & Compound Profile

4-Ethylpyridine-2-carbonyl chloride (also known as 4-ethylpicolinoyl chloride) is a critical reactive intermediate used primarily in the synthesis of kinase inhibitors and GPCR ligands. Due to the high electrophilicity of the acyl chloride moiety, it is inherently unstable in ambient air, rapidly hydrolyzing back to 4-ethylpicolinic acid.

This guide provides a self-validating spectroscopic framework. Rather than relying on static data, it teaches the researcher how to confirm the successful conversion of the acid precursor to the chloride using differential spectroscopy.

Property	Detail
IUPAC Name	4-Ethylpyridine-2-carbonyl chloride
Molecular Formula	C ₈ H ₈ ClNO
Molecular Weight	169.61 g/mol
Appearance	Yellowish to brown liquid (fuming) or low-melting solid
Stability	Moisture sensitive; store under Ar/N ₂ at -20°C

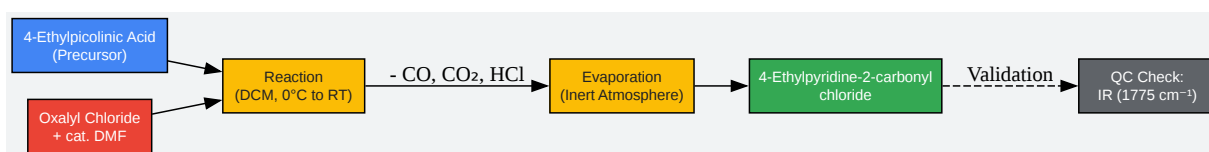
Synthesis & Sampling Workflow (The Self-Validating System)

To obtain reliable spectroscopic data, the compound must be synthesized in situ or handled under strict exclusion of moisture. The following protocol ensures sample integrity.

Optimized Synthesis Protocol

- Activation: Suspend 4-ethylpicolinic acid (1.0 eq) in anhydrous DCM.
- Chlorination: Add oxalyl chloride (1.2 eq) and catalytic DMF (2 drops). Note: Thionyl chloride (SOCl₂) is an alternative but requires thermal removal of SO₂.
- Completion: Stir at room temperature until gas evolution ceases (approx. 2 hours).
- Isolation: Remove solvent in vacuo under strictly anhydrous conditions.
- Sampling: Dissolve residue immediately in CDCl₃ (dried over molecular sieves) for NMR.

Workflow Diagram



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Caption: Figure 1. Anhydrous synthesis and validation workflow to prevent hydrolysis artifacts.

Spectroscopic Data Analysis[1][2]

A. Infrared Spectroscopy (FT-IR)

IR is the most rapid method to confirm the acid-to-chloride conversion. The diagnostic shift of the carbonyl stretch is definitive.

Functional Group	Precursor (Acid) Frequency	Target (Acid Chloride) Frequency	Interpretation
O-H Stretch	2500–3300 cm^{-1} (Broad)	Absent	Disappearance confirms loss of carboxylic -OH.
C=O Stretch	~1700–1710 cm^{-1}	1770–1785 cm^{-1} (Sharp)	The electron-withdrawing Cl atom shifts the carbonyl to a higher wavenumber (Fermi resonance often observed).
C-Cl Stretch	N/A	~650–800 cm^{-1}	Weak but characteristic bands in the fingerprint region.

“

Field Insight: If you observe a peak broadening around 3000 cm^{-1} or the carbonyl peak shifting back toward 1710 cm^{-1} , your sample has hydrolyzed.

B. Nuclear Magnetic Resonance (^1H NMR)

Solvent: CDCl_3 (Anhydrous) The introduction of the highly electron-withdrawing $-\text{COCl}$ group at position 2 deshields the ring protons, particularly H3.

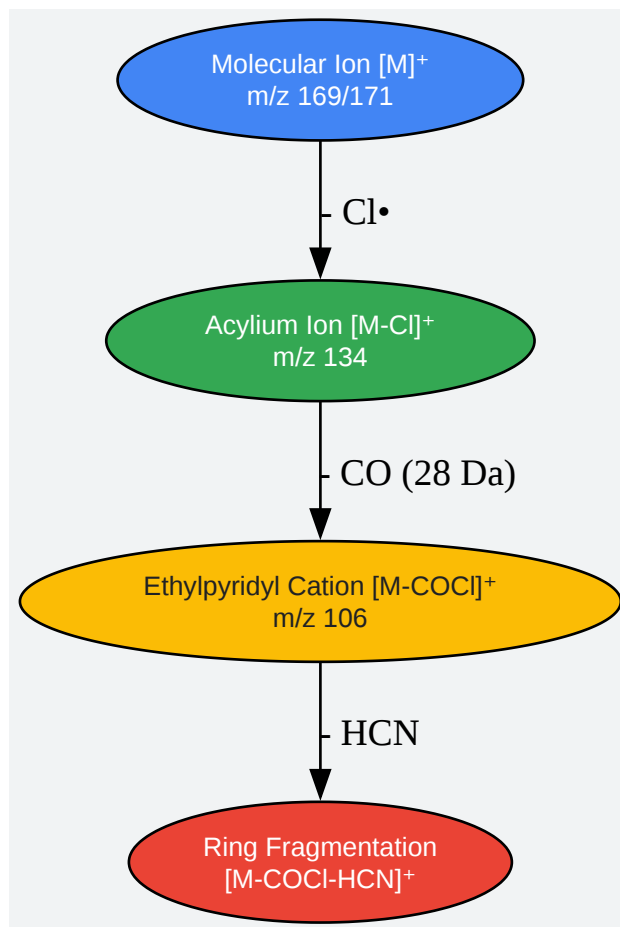
Position	Proton	Chemical Shift (δ ppm)	Multiplicity	J-Coupling (Hz)	Assignment Logic
H3	Aromatic	8.15 – 8.25	Doublet (d)	$J \approx 1.5\text{--}2.0$	Beta to N, but Alpha to $-\text{COCl}$ (Strong Deshielding).
H6	Aromatic	8.60 – 8.70	Doublet (d)	$J \approx 5.0$	Alpha to N (Typical pyridine downfield shift).
H5	Aromatic	7.40 – 7.50	dd	$J \approx 5.0, 1.5$	Beta to N, Meta to $-\text{COCl}$.
$-\text{CH}_2-$	Ethyl	2.75 – 2.85	Quartet (q)	$J \approx 7.6$	Benzylic-like position.
$-\text{CH}_3$	Ethyl	1.30 – 1.35	Triplet (t)	$J \approx 7.6$	Terminal methyl.

C. Mass Spectrometry (MS)

Method: EI (Electron Impact) or ESI (Electrospray in MeOH - Note: ESI in alcohol will show the methyl ester mass due to solvolysis). For structural elucidation, EI is preferred to observe the acylium ion.

- Molecular Ion (M^+): m/z 169 (100%) / 171 (33%) — Characteristic Chlorine Isotope Pattern (3:1).
- Base Peak: Often the acylium ion $[\text{M}-\text{Cl}]^+$ or the ethylpyridine cation.

Fragmentation Pathway



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Caption: Figure 2. Predicted EI-MS fragmentation pathway for **4-ethylpyridine-2-carbonyl chloride**.

Quality Control & Impurity Profiling

When analyzing the spectra, look for these specific impurity markers:

- Hydrolysis (4-Ethylpicolinic acid):
 - NMR: H3 signal shifts upfield to ~8.0 ppm.
 - IR: Broad -OH stretch appears.
- Reagent Residue (Oxalyl Chloride/Thionyl Chloride):

- NMR: Usually invisible in proton NMR, but check ^{13}C if available.
- Smell: Acrid, biting odor indicates excess reagent.
- Solvolysis (if MeOH/EtOH used for MS):
 - MS: Observation of m/z 165 (Methyl ester) instead of 169 (Chloride).

References

- PubChem Compound Summary:Pyridine-2-carbonyl chloride (Parent structure data for correlation). National Center for Biotechnology Information.
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